

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Regaloside K

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Compound of Interest

Compound Name: Regaloside K

Cat. No.: B12390815

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This document provides a detailed protocol for the quantitative analysis of **Regaloside K** using a validated High-Performance Liquid Chromatography (HPLC) method coupled with a Photodiode Array (PDA) detector. The methodology outlined is suitable for quality control, efficacy studies, and clinical research involving **Regaloside K**.

Quantitative Data Summary

The performance of the HPLC method for the analysis of **Regaloside K** and other related compounds is summarized in the table below. This data demonstrates the method's linearity, sensitivity, accuracy, and precision.^{[1][2]}

Parameter	Regalosite K	Regalosite A	Regalosite B	Regalosite C	Regalosite E	Regalosite F	Regalosite H	Regalosite I
Linearity (r^2)	≥ 0.9999	≥ 0.9999	≥ 0.9999	≥ 0.9999	≥ 0.9999	≥ 0.9999	≥ 0.9999	≥ 0.9999
LOD ($\mu\text{g/mL}$)	0.10–0.66	0.10–0.66	0.10–0.66	0.10–0.66	0.10–0.66	0.10–0.66	0.10–0.66	0.10–0.66
LOQ ($\mu\text{g/mL}$)	0.29–2.01	0.29–2.01	0.29–2.01	0.29–2.01	0.29–2.01	0.29–2.01	0.29–2.01	0.29–2.01
Recovery (%)	95.39–103.92	95.39–103.92	95.39–103.92	95.39–103.92	95.39–103.92	95.39–103.92	95.39–103.92	95.39–103.92
Precision (RSD %)	< 2.78	< 2.78	< 2.78	< 2.78	< 2.78	< 2.78	< 2.78	< 2.78

Data sourced from a study on the simultaneous determination of eight regalosides from *Lilium lancifolium* Thunb.[\[1\]](#)[\[2\]](#)

Experimental Protocol: HPLC-PDA Analysis of Regalosite K

This protocol details the materials and methods for the quantitative analysis of **Regalosite K**.

2.1. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with a photodiode array (PDA) detector.

2.2. Materials and Reagents

- Column: Gemini C18 reversed-phase analytical column (250 mm x 4.6 mm, 5 μm particle size).[\[1\]](#)
- Mobile Phase A: Distilled water with 0.1% (v/v) formic acid.[\[1\]](#)

- Mobile Phase B: Acetonitrile with 0.1% (v/v) formic acid.
- **Regaloside K** Standard: Of known purity.
- Sample Solvent: Methanol or a suitable solvent to dissolve the sample.

2.3. Chromatographic Conditions

- Column Temperature: 40 °C.[\[1\]](#)
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: As determined by the UV spectrum of **Regaloside K** (typically scanned by the PDA detector).
- Injection Volume: 10 µL.
- Gradient Elution:

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)
0	85	15
10	85	15
30	70	30
40	60	40
50	20	80
55	20	80
56	85	15
65	85	15

2.4. Standard Solution Preparation

- Accurately weigh a known amount of **Regaloside K** standard.

- Dissolve the standard in the sample solvent to prepare a stock solution of known concentration.
- Prepare a series of calibration standards by serially diluting the stock solution with the sample solvent to cover the desired concentration range.

2.5. Sample Preparation

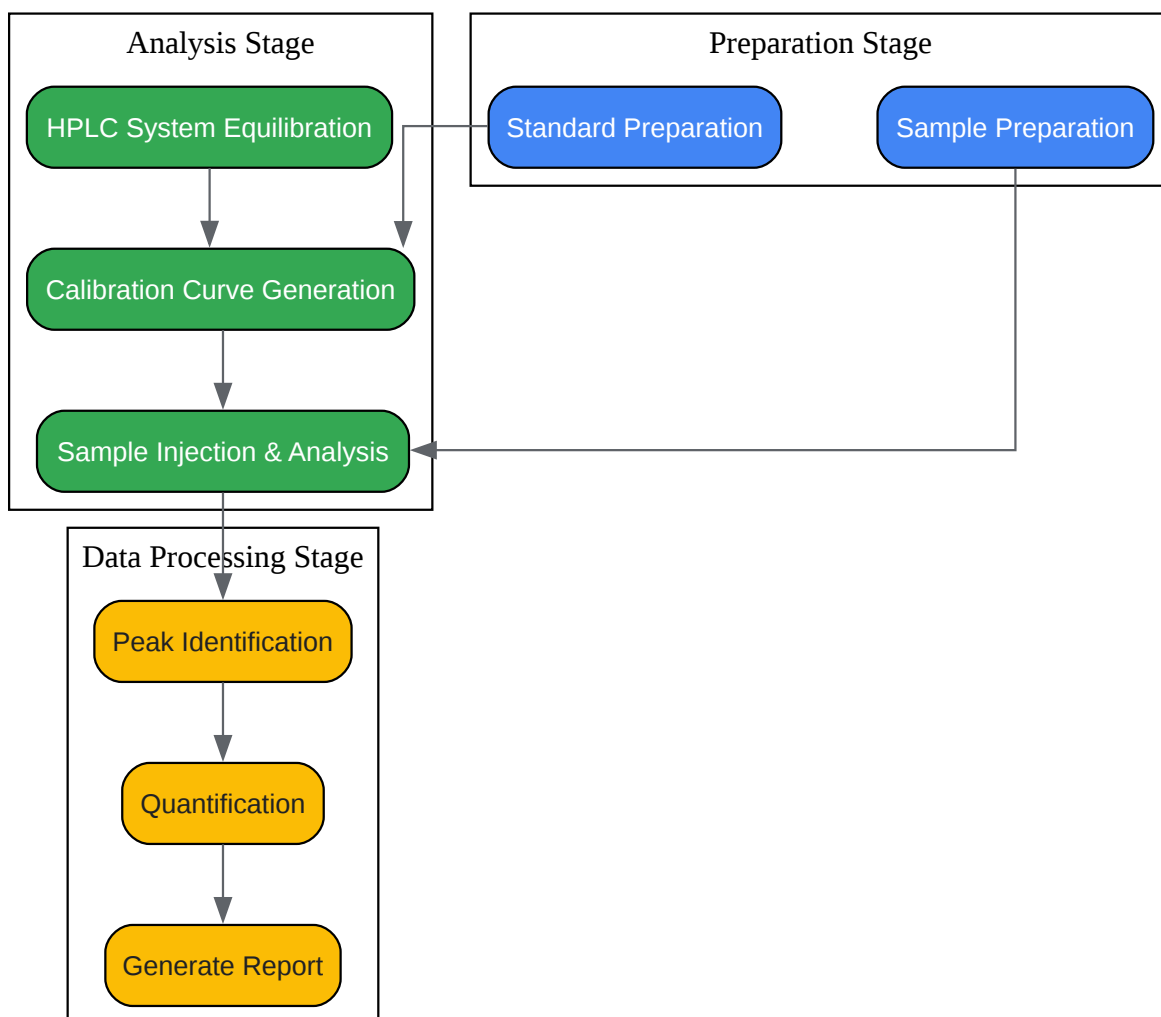
- Accurately weigh the sample containing **Regaloside K**.
- Extract **Regaloside K** from the sample matrix using a suitable solvent and extraction technique (e.g., sonication, reflux).
- Filter the extract through a 0.45 µm syringe filter prior to HPLC analysis.

2.6. Analysis Procedure

- Equilibrate the HPLC system with the initial mobile phase composition for a sufficient amount of time to ensure a stable baseline.
- Inject the prepared standard solutions in ascending order of concentration to construct a calibration curve.
- Inject the prepared sample solutions.
- Identify the **Regaloside K** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Quantify the amount of **Regaloside K** in the sample by using the calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the HPLC analysis protocol for **Regaloside K**.



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Caption: Workflow for **Regaloside K** HPLC Analysis.

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References

- 1. The HPLC–PDA Method for Simultaneous Determination of Regalosides from Bulbs of *Lilium lancifolium* Thunb. and Their Antioxidant Effects - PMC [pmc.ncbi.nlm.nih.gov]
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